

(7R)-SBP-0636457: A Technical Guide to BIR Domain Binding Affinity

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Compound of Interest

Compound Name: (7R)-SBP-0636457

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This technical guide provides an in-depth overview of the binding affinity of the SMAC mimetic **(7R)-SBP-0636457** to the Baculoviral IAP Repeat (BIR) domains of Inhibitor of Apoptosis Proteins (IAPs). Due to the limited availability of public data for this specific compound, this guide utilizes representative data from closely related and well-characterized SMAC mimetics to illustrate the binding profiles and the experimental methodologies used to determine them.

Introduction to IAPs and SMAC Mimetics

Inhibitor of Apoptosis Proteins (IAPs) are a family of crucial regulators of apoptosis and cellular signaling.^[1] Key members include X-linked IAP (XIAP), cellular IAP1 (cIAP1), and cellular IAP2 (cIAP2). These proteins contain one to three BIR domains, which are essential for their function.^[2] Specifically, the BIR2 and BIR3 domains of XIAP are known to bind and inhibit caspases-3/-7 and caspase-9, respectively, thereby blocking the execution of apoptosis.^[1]

Second Mitochondria-derived Activator of Caspases (SMAC)/DIABLO is an endogenous mitochondrial protein that promotes apoptosis by binding to the BIR domains of IAPs, thereby preventing them from inhibiting caspases.^[1] SMAC mimetics, such as **(7R)-SBP-0636457**, are small molecules designed to mimic the N-terminal tetrapeptide of SMAC, which is responsible

for this interaction.[3] By competitively binding to the BIR domains, SMAC mimetics can relieve the IAP-mediated inhibition of caspases and induce apoptosis in cancer cells, making them a promising class of anti-cancer agents.[4]

Quantitative Binding Affinity Data

The binding affinity of SMAC mimetics to different BIR domains is a critical determinant of their biological activity. These affinities are typically quantified using metrics such as the inhibition constant (K_i), dissociation constant (K_d), or the half-maximal inhibitory concentration (IC_{50}). The following tables summarize representative binding affinities of various SMAC mimetics to key BIR domains, providing a comparative landscape for understanding the potential profile of **(7R)-SBP-0636457**.

Note: The following data is illustrative and compiled from studies on various SMAC mimetics. Specific binding affinities for **(7R)-SBP-0636457** are not publicly available at the time of this writing.

Table 1: Representative Binding Affinities of Monovalent SMAC Mimetics to IAP BIR Domains

Compound	Target BIR Domain	Assay Type	Ki (nM)	IC50 (nM)
AT-406 (Xevinapant)	XIAP BIR3	TR-FRET	66.4	-
AT-406 (Xevinapant)	cIAP1 BIR3	TR-FRET	1.9	-
AT-406 (Xevinapant)	cIAP2 BIR3	TR-FRET	5.1	-
LCL161	XIAP BIR3	FP	-	~50
LCL161	cIAP1 BIR3	FP	-	<1
LCL161	cIAP2 BIR3	FP	-	<1
Compound A	XIAP BIR3	FP	156	-
Compound A	cIAP1 BIR3	FP	2.5	-
Compound A	cIAP2 BIR3	FP	4.5	-

Table 2: Representative Binding Affinities of Bivalent SMAC Mimetics to IAP BIR Domains

Compound	Target BIR Domain	Assay Type	Kd (nM)	IC50 (nM)
Birinapant (TL32711)	XIAP (full length)	SPR	45	-
Birinapant (TL32711)	cIAP1 (full length)	SPR	<1	-
ASTX660	XIAP BIR3	Biochemical	-	<40
ASTX660	cIAP1 BIR3	Biochemical	-	12
ASTX660	cIAP2 BIR3	Biochemical	-	12

Experimental Protocols

The determination of binding affinities relies on robust and sensitive biochemical and biophysical assays. The following sections detail the methodologies for three commonly employed techniques.

Fluorescence Polarization (FP) Assay

Principle: This competitive binding assay measures the change in the polarization of fluorescently labeled SMAC peptide (tracer) upon binding to a BIR domain. Larger molecules (BIR domain-tracer complex) tumble slower in solution, resulting in higher fluorescence polarization. A competing compound like **(7R)-SBP-0636457** will displace the tracer, leading to a decrease in polarization.

Materials:

- Recombinant human IAP BIR domain (e.g., XIAP BIR3, cIAP1 BIR3)
- Fluorescently labeled SMAC peptide (e.g., 5-FAM-AVPI-NH₂)
- Assay Buffer (e.g., 100 mM potassium phosphate pH 7.5, 100 µg/mL bovine gamma globulin, 0.02% sodium azide)
- **(7R)-SBP-0636457** or other test compounds
- Black, low-volume 384-well microplates

Procedure:

- Prepare a serial dilution of the test compound in assay buffer.
- In the microplate, add the test compound dilutions.
- Add a solution of the fluorescently labeled SMAC peptide at a fixed concentration (predetermined to be at or below its K_d for the BIR domain).
- Initiate the binding reaction by adding the IAP BIR domain protein at a fixed concentration (chosen to yield a significant polarization window).

- Incubate the plate at room temperature for a specified time (e.g., 30 minutes) to reach equilibrium, protected from light.
- Measure the fluorescence polarization using a suitable plate reader with appropriate excitation and emission filters (e.g., 485 nm excitation, 530 nm emission for FAM).
- The IC₅₀ value is determined by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a sigmoidal dose-response curve. The K_i can then be calculated using the Cheng-Prusoff equation.

Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) Assay

Principle: TR-FRET is a proximity-based assay that measures the energy transfer between a donor fluorophore (e.g., terbium cryptate) and an acceptor fluorophore (e.g., d2 or fluorescein). In this context, a tagged BIR domain (e.g., GST-tagged) is labeled with a donor-conjugated antibody, and a biotinylated SMAC peptide is labeled with a streptavidin-conjugated acceptor. Binding brings the donor and acceptor into close proximity, resulting in a FRET signal. A competing compound will disrupt this interaction, leading to a decrease in the FRET signal.^[5]

Materials:

- GST-tagged IAP BIR domain
- Biotinylated SMAC peptide
- Terbium cryptate-labeled anti-GST antibody (donor)
- Streptavidin-d2 (acceptor)
- Assay Buffer (e.g., 50 mM HEPES pH 7.0, 100 mM NaCl, 0.1% BSA)
- **(7R)-SBP-0636457** or other test compounds
- Low-volume 384-well white microplates

Procedure:

- Prepare a serial dilution of the test compound.
- To the microplate wells, add the test compound, GST-tagged BIR domain, and biotinylated SMAC peptide.
- Add the terbium-anti-GST antibody and streptavidin-d2.
- Incubate the plate at room temperature for a specified period (e.g., 60 minutes) in the dark.
- Measure the TR-FRET signal on a compatible plate reader, measuring emission at two wavelengths (e.g., 665 nm for the acceptor and 620 nm for the donor) after a time delay following excitation (e.g., at 337 nm).
- The data is typically expressed as a ratio of the acceptor to donor emission signals. IC50 values are determined from the dose-response curves.

AlphaScreen (Amplified Luminescent Proximity Homogeneous Assay)

Principle: AlphaScreen is another bead-based proximity assay.^{[6][7][8]} It utilizes donor and acceptor beads that are brought into close proximity by a binding event.^{[6][7][8]} Laser excitation of the donor bead generates singlet oxygen, which diffuses to a nearby acceptor bead, triggering a chemiluminescent signal.^{[6][7][8]} A competitor compound disrupts the interaction, separating the beads and reducing the signal.^{[6][7][8]}

Materials:

- Biotinylated IAP BIR domain
- GST-tagged SMAC peptide (or vice versa)
- Streptavidin-coated Donor beads
- Anti-GST-conjugated Acceptor beads
- Assay Buffer (e.g., 25 mM HEPES, 100 mM NaCl, 0.1% BSA, pH 7.4)
- **(7R)-SBP-0636457** or other test compounds

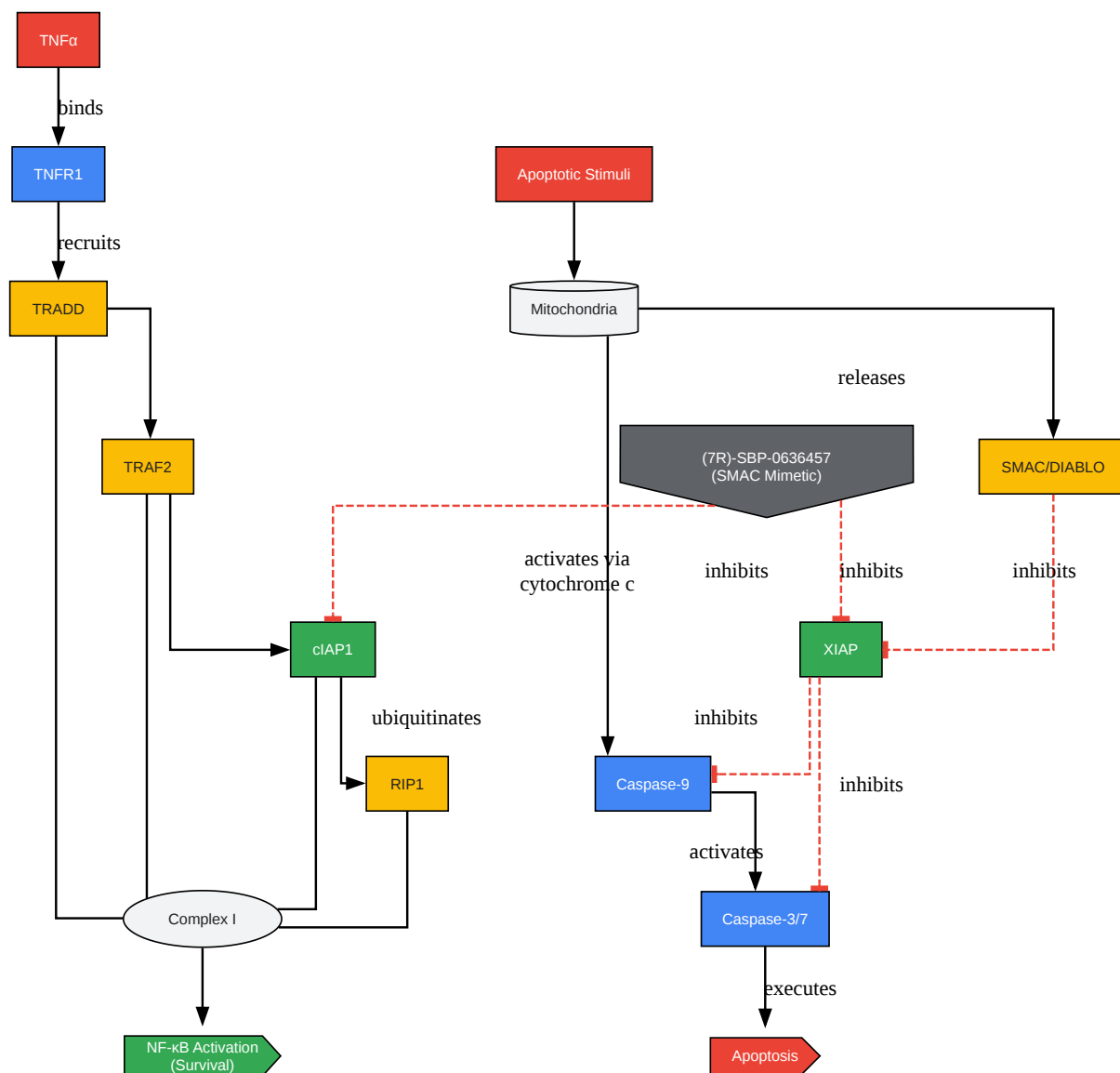
- 384-well ProxiPlates

Procedure:

- Prepare serial dilutions of the test compound.
- Add the biotinylated BIR domain and GST-tagged SMAC peptide to the wells, followed by the test compound.
- Incubate for a short period (e.g., 15 minutes) at room temperature.
- Add a mixture of Streptavidin-Donor beads and anti-GST-Acceptor beads.
- Incubate the plate in the dark at room temperature for a longer period (e.g., 60 minutes).
- Read the plate on an AlphaScreen-capable plate reader.
- IC50 values are calculated from the resulting dose-response curves.

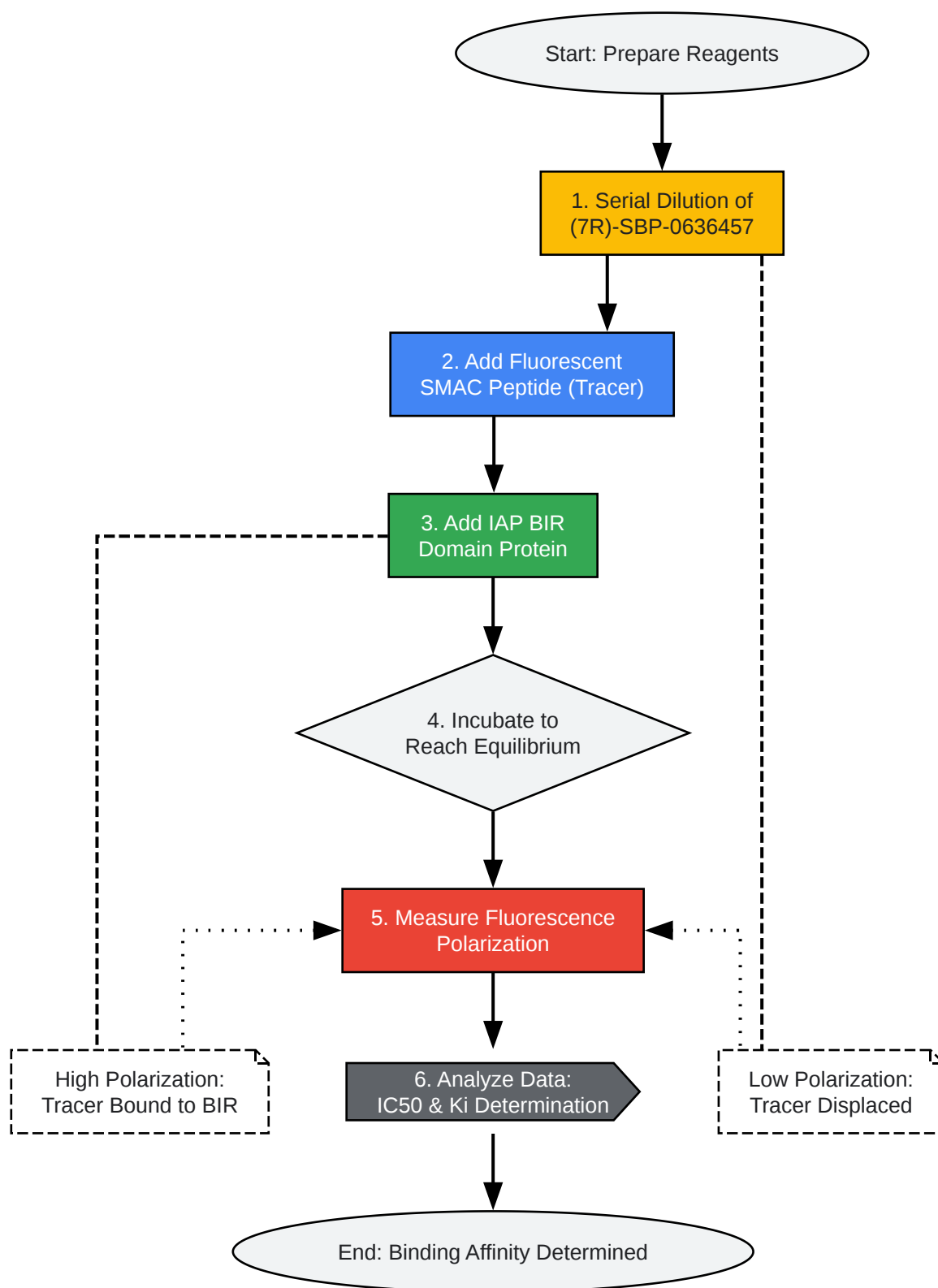
Signaling Pathways and Experimental Workflows

Visualizing the complex biological processes and experimental setups is crucial for a comprehensive understanding. The following diagrams, created using the DOT language, illustrate the core signaling pathways involving IAPs and a typical experimental workflow for determining binding affinity.



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Caption: IAP Signaling Pathways and the Role of SMAC Mimetics.



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Caption: Fluorescence Polarization Assay Workflow for Binding Affinity.

Conclusion

While specific binding data for **(7R)-SBP-0636457** remains proprietary, this guide provides a comprehensive framework for understanding its potential interaction with IAP BIR domains. The representative data from other SMAC mimetics highlights the typical high-affinity binding to cIAP1 and XIAP BIR domains. The detailed experimental protocols for FP, TR-FRET, and AlphaScreen assays offer robust methods for quantifying these interactions. The provided diagrams of the IAP signaling pathways and a typical experimental workflow serve to contextualize the mechanism of action and the scientific approach to characterizing these promising anti-cancer agents. Further research and public disclosure of data for **(7R)-SBP-0636457** will be crucial for a more definitive understanding of its specific binding profile and therapeutic potential.

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